

why is my disodium EDTA not dissolving at neutral pH

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Compound of Interest

Compound Name: Disodium EDTA

Cat. No.: B3056728

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Technical Support Center: Disodium EDTA Dissolution

This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with dissolving **disodium EDTA**.

Frequently Asked Questions (FAQs)

Q1: Why is my disodium EDTA not dissolving in water at a neutral pH (around 7.0)?

Disodium EDTA has low solubility at neutral or acidic pH.^[1] The dissolution of **disodium EDTA** is highly pH-dependent.^[2] For the powder to dissolve completely, the pH of the solution must be raised to approximately 8.0.^{[3][4]}

Q2: What is the chemical reason for the pH-dependent solubility of disodium EDTA?

Ethylenediaminetetraacetic acid (EDTA) is a polyprotic acid with four carboxylic acid groups and two amine groups.^{[5][6]} In its disodium salt form ($C_{10}H_{14}N_2Na_2O_8$), two of the carboxylic acid groups are deprotonated, but two remain protonated.^[7] These remaining acidic protons make the molecule less polar and therefore less soluble in water.

By adding a base, such as sodium hydroxide (NaOH), you deprotonate the remaining carboxylic acid groups.[7][8] This increases the overall negative charge on the molecule, making it a more polar ionic species that readily interacts with polar water molecules and dissolves.[5][7] At a pH of 8.0, the equilibrium shifts significantly towards the more soluble, deprotonated forms of EDTA.[5][8]

Q3: How do the pKa values of EDTA relate to its solubility?

The pKa values indicate the pH at which a specific acidic group is 50% deprotonated. EDTA has six pKa values corresponding to its four carboxyl and two amino groups.[9][10] To achieve good solubility, the pH of the solution should be raised above the pKa values of the remaining carboxylic acid groups, ensuring they are sufficiently deprotonated.

Q4: Are there different forms of EDTA, and do they have different solubility properties?

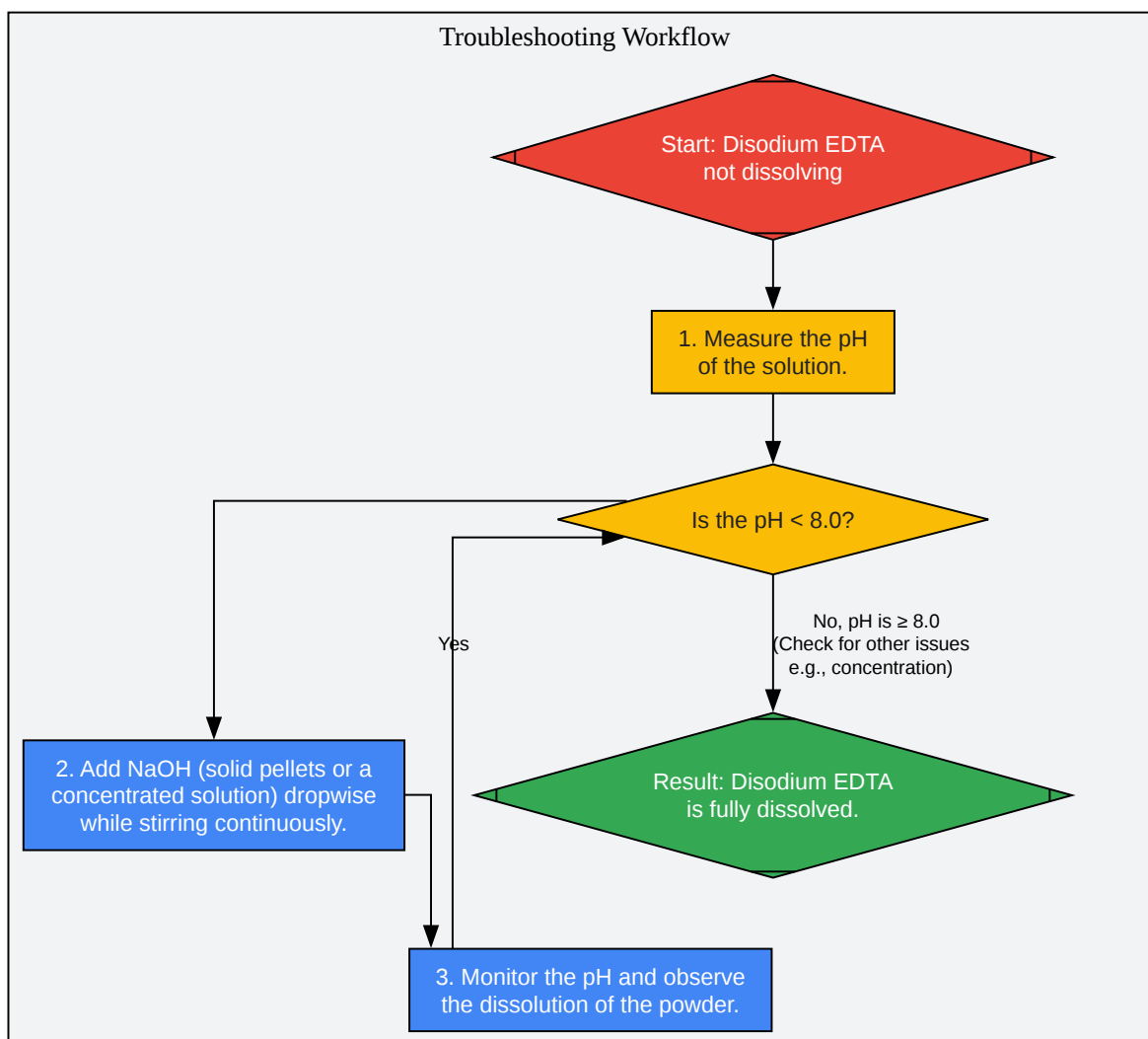
Yes. The free acid form of EDTA is practically insoluble in water. The salt forms are more soluble.[5]

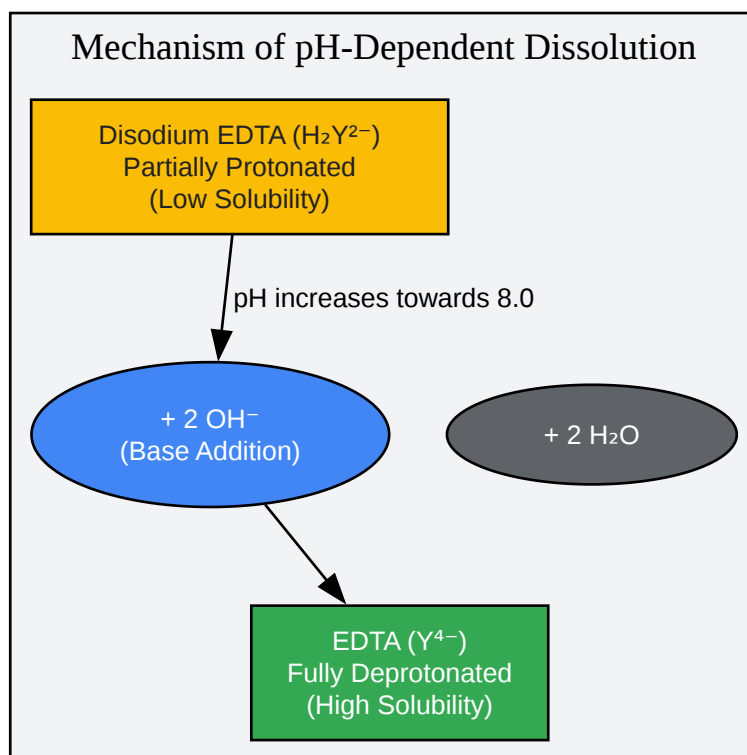
- **Disodium EDTA:** The most commonly used form, which requires a pH of ~8.0 to dissolve.[3][4]
- **Tetrasodium EDTA:** This salt has all four carboxylic acid groups deprotonated. It is more alkaline and dissolves more readily in water, typically used in applications where the final pH is greater than 7.[11]

Troubleshooting Guide

Issue: Disodium EDTA powder is not dissolving in my aqueous solution.

This workflow outlines the steps to diagnose and solve the problem.





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